

Personal protective equipment for handling Pentyl octanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentyl octanoate

Cat. No.: B1581169

[Get Quote](#)

Essential Safety and Handling Guide for Pentyl Octanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Pentyl octanoate** in a laboratory setting. Our goal is to furnish procedural, step-by-step guidance to ensure safe handling, storage, and disposal, thereby building a foundation of trust and becoming your preferred source for laboratory safety information.

Pentyl octanoate is a fatty acid ester generally recognized as safe (GRAS) for use as a flavoring agent.^[1] While it does not meet the criteria for hazardous classification under the Globally Harmonized System (GHS), proper laboratory safety practices are essential to minimize exposure and ensure a safe working environment.^[1] This document outlines the necessary personal protective equipment (PPE), operational protocols, and disposal plans.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Pentyl octanoate** is provided below to inform safe handling practices.

Property	Value
CAS Number	638-25-5[2][3]
Molecular Formula	C13H26O2[1][2][3]
Molecular Weight	214.34 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Odor	Fruity[2]
Boiling Point	Approximately 260 °C
Flash Point	Approximately 104.7 °C (Combustible)[4]
Solubility	Insoluble in water; Soluble in alcohol and most organic solvents[2]
Volatility	Low[2]

Personal Protective Equipment (PPE)

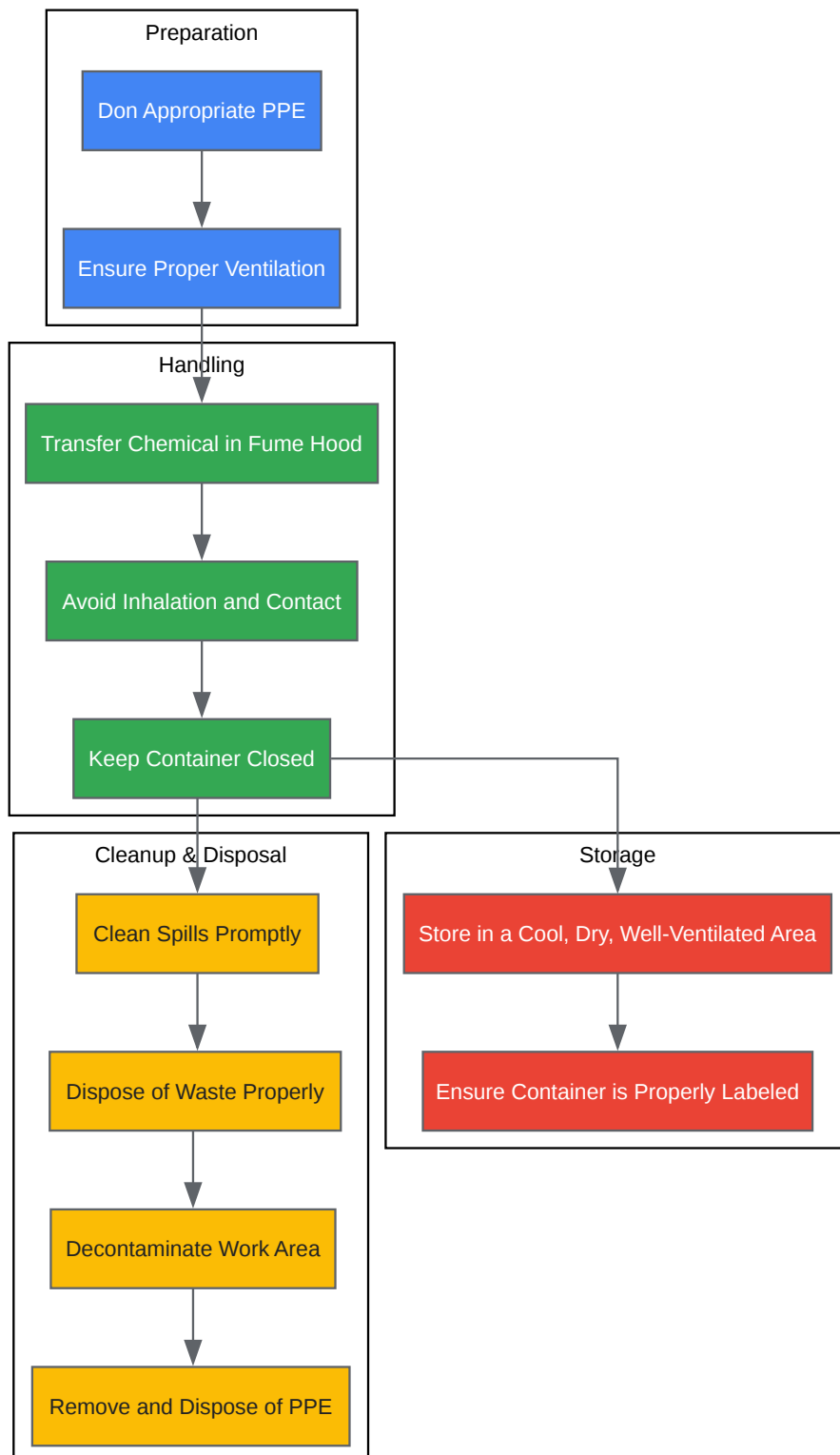
The following table summarizes the recommended PPE for handling **Pentyl octanoate**. While **Pentyl octanoate** has a low hazard profile, adherence to these recommendations will protect against potential irritation and unforeseen reactions.[2]

Protection Type	Recommended PPE	Specification and Use
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are recommended for handling esters.[5][6] While nitrile gloves are a common laboratory choice, they offer poor resistance to esters and should be avoided for prolonged contact.[7][8] Always inspect gloves for integrity before use.
Eye Protection	Safety glasses or goggles	Wear chemical safety glasses with side shields at a minimum. For splash hazards, chemical safety goggles that provide a complete seal around the eyes are recommended.
Skin and Body Protection	Laboratory coat	A standard, long-sleeved laboratory coat should be worn to protect the skin and clothing from splashes.
Respiratory Protection	Generally not required	Due to its low volatility, respiratory protection is not typically necessary when handling Pentyl octanoate in a well-ventilated area. If aerosols may be generated or work is performed in an area with poor ventilation, a NIOSH-approved respirator with an organic vapor cartridge should be considered.

Operational Plan: Safe Handling Workflow

Adherence to a structured workflow is critical for minimizing the risk of exposure and ensuring a safe laboratory environment. The following diagram outlines the key steps for the safe handling of **Pentyl octanoate**.

Safe Handling Workflow for Pentyl Octanoate



[Click to download full resolution via product page](#)

Safe Handling Workflow for **Pentyl octanoate**.

Experimental Protocols: Spill and Exposure Procedures

Spill Cleanup Protocol:

- **Evacuate and Ventilate:** If a large spill occurs, evacuate the immediate area and ensure adequate ventilation.
- **Absorb:** For small spills, absorb the liquid with an inert material such as vermiculite, sand, or absorbent pads.
- **Collect:** Carefully collect the absorbed material into a sealable container.
- **Decontaminate:** Clean the spill area with soap and water.
- **Dispose:** Dispose of the sealed container and any contaminated cleaning materials as chemical waste according to your institution's guidelines.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

Proper disposal of **Pentyl octanoate** and its containers is essential to prevent environmental contamination and comply with regulations. As **Pentyl octanoate** is not classified as a hazardous waste, the disposal options are more straightforward than for regulated chemicals. However, always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Waste Disposal Protocol:

Waste Type	Disposal Procedure
Small Quantities of Liquid Waste (<50 mL)	Absorb the liquid onto a non-reactive absorbent material (e.g., paper towels) and allow it to evaporate in a certified chemical fume hood. Dispose of the dry absorbent material in the regular trash, unless otherwise specified by institutional policy. ^[9]
Large Quantities of Liquid Waste (>50 mL)	Absorb the liquid onto an inert material (e.g., vermiculite, cat litter). Place the absorbed material in a sealed, properly labeled container. Arrange for collection by your institution's hazardous waste disposal service or a licensed chemical waste contractor. ^{[9][10]}
Contaminated PPE (Gloves, etc.)	Dispose of contaminated gloves and other disposable PPE in the regular laboratory trash, provided they are not grossly contaminated. If heavily contaminated, they should be collected with the chemical waste.
Empty Containers	Rinse the container thoroughly with a suitable solvent (e.g., ethanol). Allow the container to air dry in a well-ventilated area. The rinsed container can typically be disposed of in the regular trash or recycled, depending on local regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentyl octanoate | C13H26O2 | CID 61185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 638-25-5: Pentyl octanoate | CymitQuimica [cymitquimica.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. 2-pentyl octanoate, 55193-30-1 [thegoodscentscompany.com]
- 5. safety.fsu.edu [safety.fsu.edu]
- 6. esafetysupplies.com [esafetysupplies.com]
- 7. gloves.com [gloves.com]
- 8. soscleanroom.com [soscleanroom.com]
- 9. chemtalk.com.au [chemtalk.com.au]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Pentyl octanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581169#personal-protective-equipment-for-handling-pentyl-octanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com